

The Role of GENZ-882706 in Immune Response Modulation: A Technical Overview

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Compound of Interest

Compound Name: GENZ-882706

Cat. No.: B1492367

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Abstract

GENZ-882706 is a potent and selective small-molecule inhibitor of the Colony-Stimulating Factor 1 Receptor (CSF-1R). By targeting CSF-1R, **GENZ-882706** effectively modulates the function of microglia and macrophages, key components of the innate immune system. This targeted action leads to a reduction in neuroinflammation and has shown potential in preclinical models of progressive multiple sclerosis. This document provides a comprehensive technical guide on the mechanism of action, experimental data, and methodologies related to **GENZ-882706**'s role in modulating the immune response.

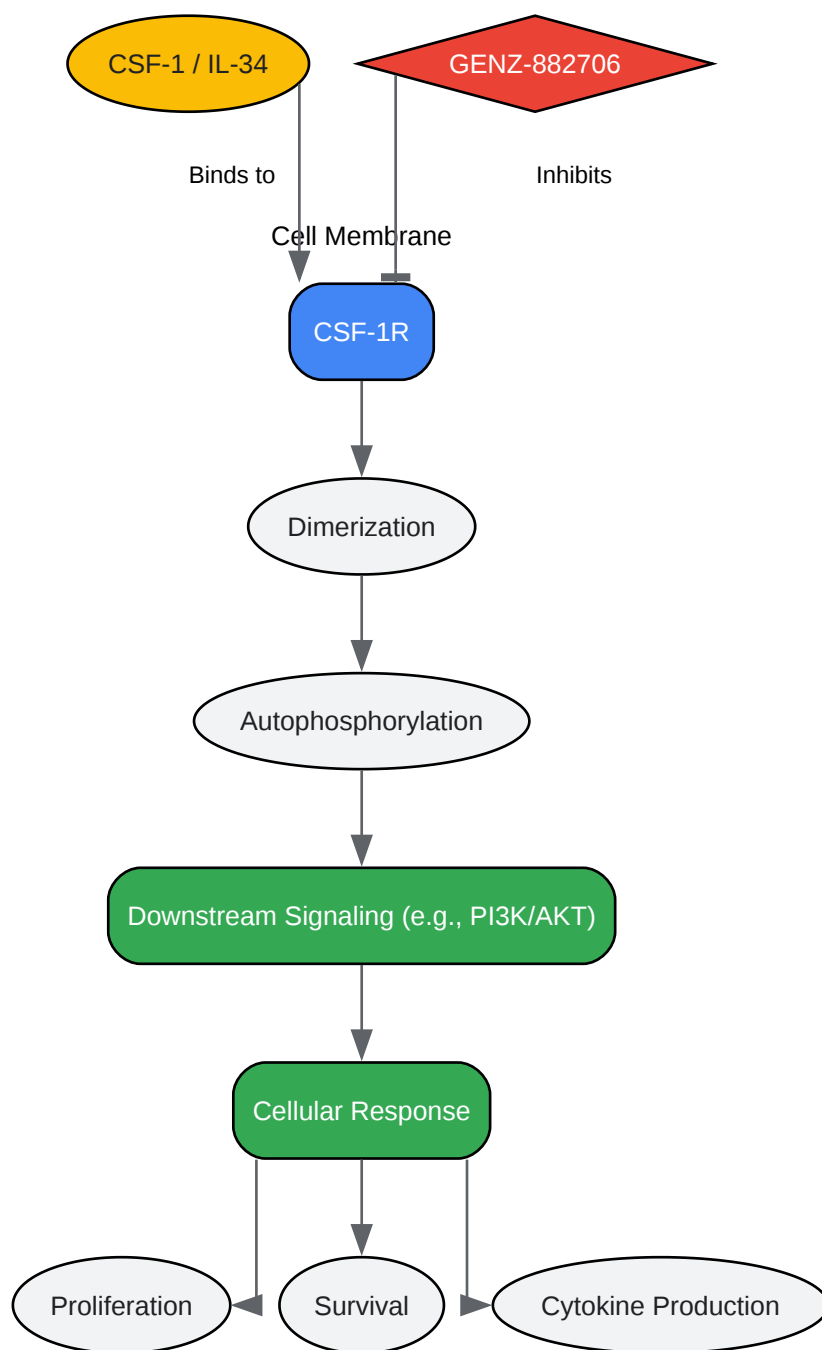
Introduction to GENZ-882706 and its Target: CSF-1R

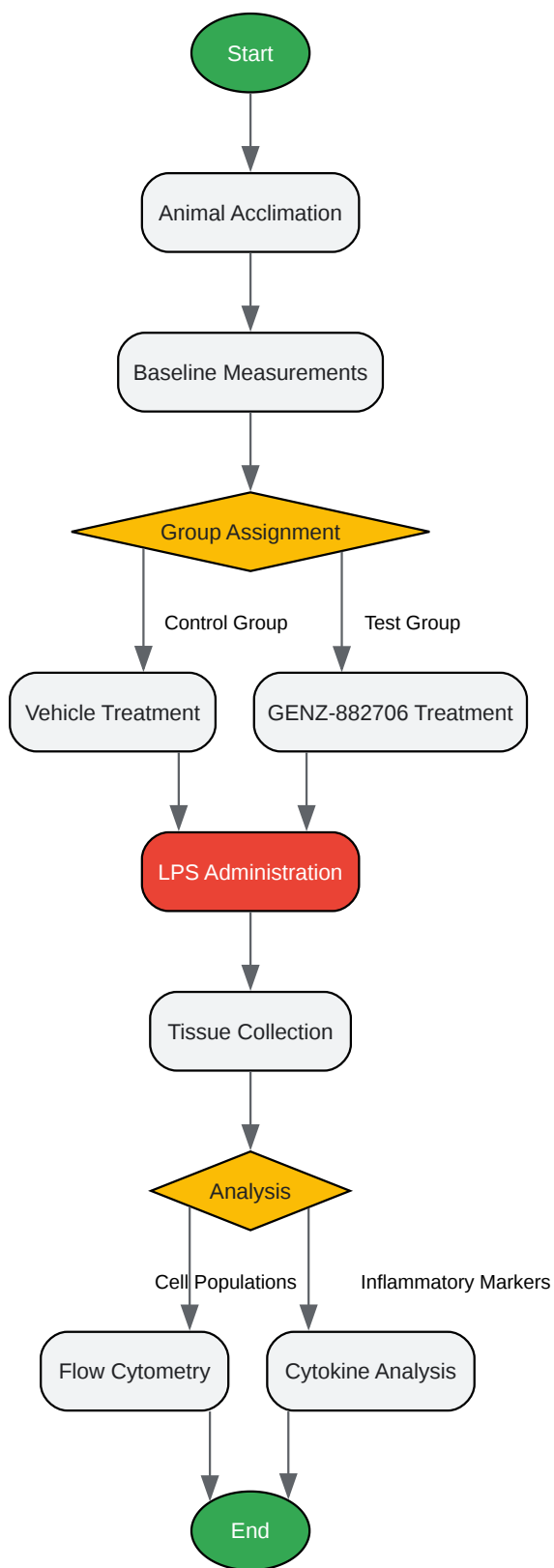
Colony-Stimulating Factor 1 Receptor (CSF-1R), a member of the class III receptor tyrosine kinase family, plays a crucial role in the development, survival, and proliferation of mononuclear phagocytes, including microglia and macrophages.[1] Dysregulation of the CSF-1R signaling pathway has been implicated in various inflammatory and neurodegenerative diseases.[1]

GENZ-882706, a novel 3H-imidazo[4,5-b]pyridine compound, has been identified as a potent inhibitor of CSF-1R with an IC50 of 22 nM.[2] Its therapeutic potential is being explored in the context of neuroinflammatory conditions such as multiple sclerosis.[2][3]

Mechanism of Action: CSF-1R Signaling Inhibition

GENZ-882706 exerts its immunomodulatory effects by blocking the CSF-1R signaling cascade. The binding of its ligands, CSF-1 and IL-34, to CSF-1R triggers receptor dimerization and autophosphorylation of tyrosine residues in the intracellular domain. This initiates a downstream signaling cascade involving pathways such as PI3K/AKT, which is crucial for the survival and function of microglia and macrophages.[4] **GENZ-882706** competitively inhibits this process, leading to a blockade of receptor phosphorylation and subsequent downstream signaling events.[3] This inhibition ultimately alters cellular functions including proliferation, survival, and cytokine production in these target immune cells.[3]





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